

Crystal Structure of 4,4'-Dimethyldiphenylamine: A Technical Overview

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Compound of Interest

Compound Name: **4,4'-Dimethyldiphenylamine**

Cat. No.: **B1294935**

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To date, the complete crystal structure of **4,4'-Dimethyldiphenylamine**, also known as di-p-tolylamine, has not been reported in publicly accessible crystallographic databases. Therefore, this guide provides a comprehensive overview of the methodologies used for crystal structure determination, the known physicochemical properties and applications of the title compound, and detailed crystallographic data for the closely related compound, 4,4'-dimethoxydiphenylamine, to serve as a reference.

Physicochemical Properties of 4,4'-Dimethyldiphenylamine

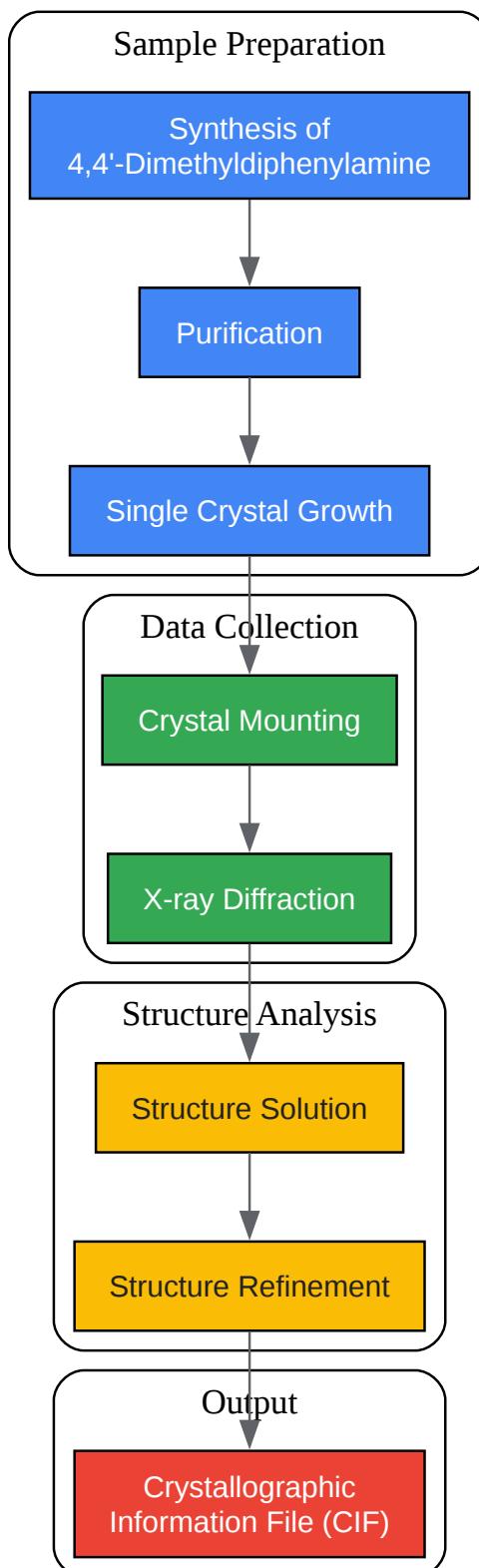
4,4'-Dimethyldiphenylamine is a versatile organic compound with established applications in various industrial and research fields.^{[1][2][3]} It is recognized for its antioxidant properties, making it a valuable additive in the manufacturing of rubber and plastics to enhance durability and prevent oxidative degradation.^[1] Furthermore, it serves as a color stabilizer in the dye and pigment industry, ensuring the longevity of colors in textiles and coatings.^[1] In the realm of research, it is explored for its potential in drug formulations, particularly to improve the solubility and bioavailability of active pharmaceutical ingredients.^[1]

Property	Value
Molecular Formula	C ₁₄ H ₁₅ N
Molecular Weight	197.28 g/mol
Appearance	Off-white to yellow crystalline powder
Melting Point	74-82 °C
CAS Number	620-93-9

Experimental Protocol: Single-Crystal X-ray Diffraction

The determination of a molecule's crystal structure is primarily achieved through single-crystal X-ray diffraction.^{[4][5][6]} This non-destructive analytical technique provides precise information about the internal lattice of a crystalline substance, including unit cell dimensions, bond lengths, and bond angles.^[6] The general protocol involves the following key steps:

- Crystal Growth: The first and often most challenging step is to grow a single crystal of the compound of interest that is of sufficient size and quality (typically >0.1 mm in all dimensions) with no significant internal defects.^[4]
- Crystal Mounting: A suitable crystal is selected and mounted on a goniometer head.
- Data Collection: The crystal is placed in a diffractometer and irradiated with a monochromatic X-ray beam.^[4] As the crystal is rotated, a diffraction pattern is produced, and the intensities and positions of the diffracted X-rays are recorded by a detector.^{[4][7]}
- Structure Solution: The collected diffraction data is used to solve the phase problem and generate an initial electron density map of the unit cell.
- Structure Refinement: The initial model of the crystal structure is refined against the experimental data to obtain a final, accurate representation of the atomic positions, bond lengths, and angles.^[6]



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A generalized workflow for single-crystal X-ray diffraction analysis.

Reference Data: Crystal Structure of 4,4'-Dimethoxydiphenylamine

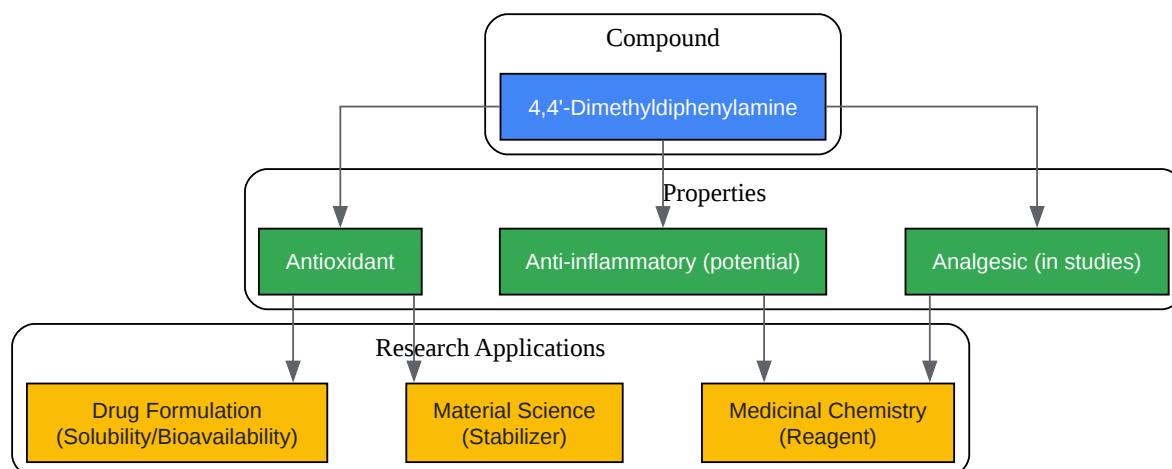
While the crystal structure of **4,4'-Dimethyldiphenylamine** is not available, the crystallographic data for the structurally similar compound, **4,4'-Dimethoxydiphenylamine**, has been determined and is available in the Crystallography Open Database (COD) under the entry number 7222379.^{[8][9]} This information is presented below for illustrative purposes.

Parameter	Value
Database ID	COD 7222379
Crystal System	Orthorhombic
Space Group	C 2 c b
Unit Cell Dimensions	
a	6.14510 Å
b	26.7789 Å
c	7.39200 Å
α	90.00 °
β	90.00 °
γ	90.00 °

Applications in Drug Development and Research

Diphenylamine and its derivatives are a class of compounds with diverse biological activities and are utilized in various aspects of pharmaceutical research.^[10] **4,4'-Dimethyldiphenylamine**, in particular, has been used as a reagent in comparative studies of the analgesic and anti-inflammatory properties of N-phenylanthranilic acids.^[1] Its antioxidant properties are also of interest in drug development for mitigating oxidative stress, a factor implicated in numerous diseases.^[1]

While specific signaling pathways involving **4,4'-Dimethyldiphenylamine** are not well-documented in the available literature, the general applications of diphenylamine derivatives suggest potential interactions with pathways related to inflammation and oxidative stress. Further research is needed to elucidate the precise mechanisms of action and potential therapeutic targets of **4,4'-Dimethyldiphenylamine**.



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Logical relationships of **4,4'-Dimethyldiphenylamine**'s properties and applications.

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